

2,3-Hexadiene: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: 2,3-Hexadiene

Cat. No.: B15497121

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Disclaimer: This document provides a summary of available health and safety information for **2,3-Hexadiene** (CAS No. 592-49-4). It is intended for use by qualified professionals in research and development. It is important to note that comprehensive toxicological data specifically for **2,3-Hexadiene** is limited. Much of the information presented is based on data for other hexadiene isomers and should be interpreted with caution. Always consult a comprehensive and current Safety Data Sheet (SDS) before handling this chemical.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **2,3-Hexadiene**. These properties are essential for understanding its behavior and potential hazards in a laboratory setting.

Property	Value	Unit	Source
Molecular Formula	C6H10	-	[1]
Molecular Weight	82.14	g/mol	[2]
CAS Number	592-49-4	-	[1]
Boiling Point	68 (at 760 mmHg)	°C	[3][4]
	341.15	K	[1][2]
Melting Point	-94.9 (estimate)	°C	[4]
	158.81	K	[2]
Density	0.675 - 0.685	g/cm ³	[3][4]
Refractive Index	1.3920 - 1.413	-	[3][4]
Vapor Pressure	154.1 ± 0.0 (Predicted)	mmHg at 25°C	[3]
LogP (Octanol/Water Partition Coefficient)	3.03 (Predicted)	-	[3]
Ionization Energy	8.76 ± 0.05	eV	[2][5]

Hazard Identification and Classification

While a specific, comprehensive hazard profile for **2,3-Hexadiene** is not readily available, based on information for other hexadiene isomers, it should be considered a hazardous substance. The primary hazards are flammability and potential for irritation.[6]

GHS Hazard Statements (Inferred from Isomers):

- H225: Highly flammable liquid and vapor.[7][8]
- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8]

Toxicology and Health Effects

Detailed toxicological studies specifically on **2,3-Hexadiene** are not widely available in the public domain. The following information is based on general toxicological principles and data from related hexadiene compounds.

- Acute Toxicity: Not classified as acutely toxic based on data for 1,3-Hexadiene.^[8] However, inhalation of high vapor concentrations may lead to symptoms like headache, dizziness, tiredness, nausea, and vomiting.^[9]
- Skin Corrosion/Irritation: Expected to cause skin irritation.^[8]
- Serious Eye Damage/Irritation: Expected to cause serious eye irritation.^[8]
- Respiratory or Skin Sensitization: Data not available.
- Germ Cell Mutagenicity: Not classified as a germ cell mutagen based on data for 1,3-Hexadiene.^[8]
- Carcinogenicity: Not classified as a carcinogen based on data for 1,3-Hexadiene.^[8]
- Reproductive Toxicity: Not classified as a reproductive toxicant based on data for 1,3-Hexadiene.^[8]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.^[8]
- Specific Target Organ Toxicity (Repeated Exposure): Data not available.
- Aspiration Hazard: Data not available.

Experimental Protocols

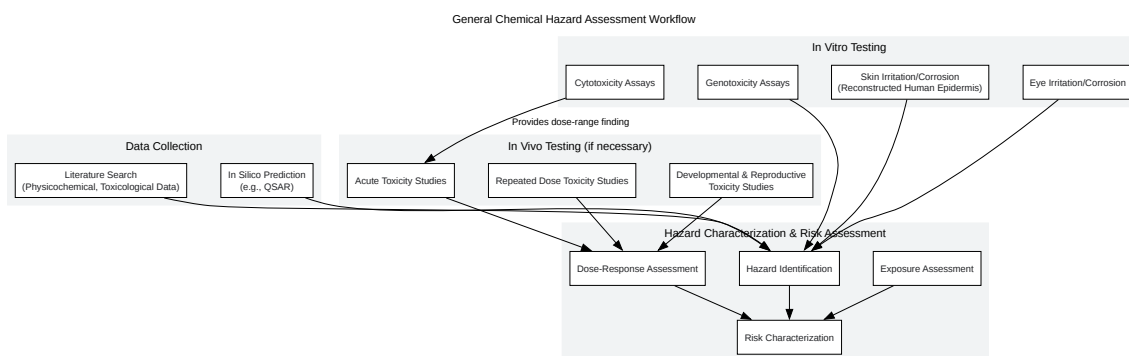
Specific experimental protocols for the safety evaluation of **2,3-Hexadiene** were not found in the reviewed literature. However, standardized methodologies are used to assess the health and safety of chemicals. These include:

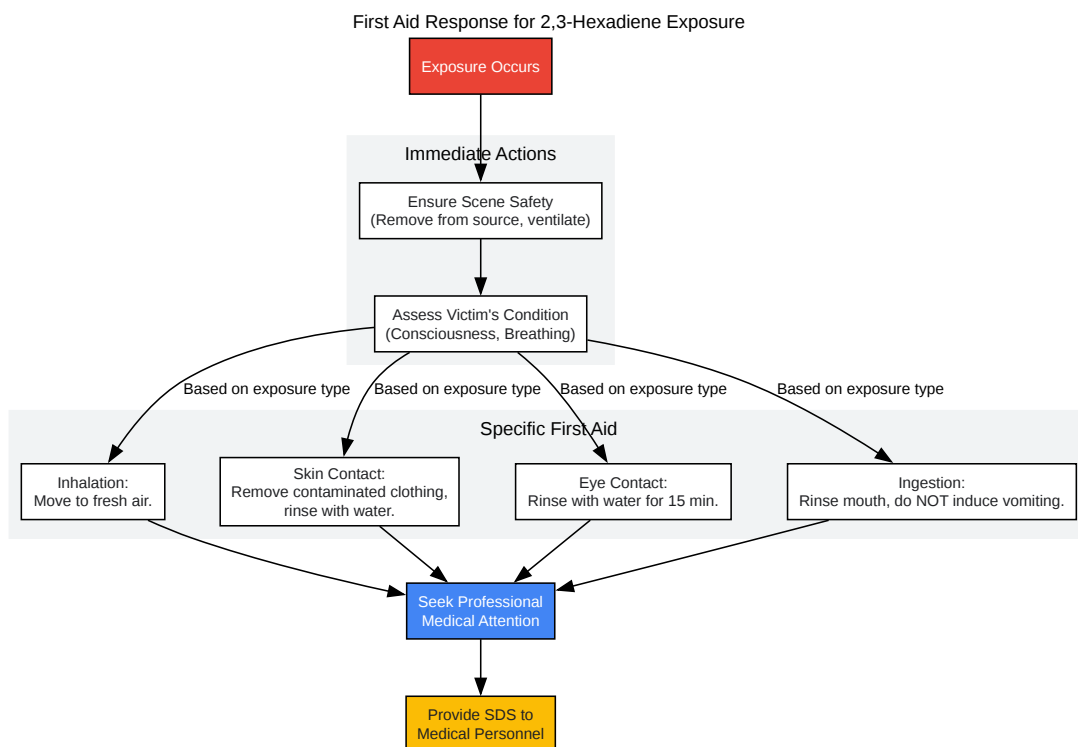
- Acute Toxicity Testing: Typically involves administering a single dose of the substance to laboratory animals to determine the median lethal dose (LD50) or to observe for signs of

toxicity.[\[10\]](#)

- Skin Irritation/Corrosion Testing: Often utilizes in vitro methods with reconstructed human epidermis models to assess the potential for a chemical to cause skin irritation or corrosion. [\[5\]](#)
- Eye Irritation/Corrosion Testing: Can be conducted using in vitro models to evaluate the potential for a substance to cause damage to the eyes.

A general workflow for assessing chemical hazards is depicted below.





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